

# Safeguarding Your Laboratory: Proper Disposal Procedures for 6-Nitroindoline

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## Compound of Interest

Compound Name: 6-Nitroindoline

Cat. No.: B033760

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For researchers and professionals in drug development, the safe handling and disposal of chemical intermediates like **6-Nitroindoline** are paramount to ensuring a secure laboratory environment and regulatory compliance. This guide provides essential, step-by-step procedures for the proper disposal of **6-Nitroindoline**, minimizing risks and promoting operational excellence.

## Essential Safety and Hazard Information

Before initiating any disposal procedures, it is crucial to be fully aware of the hazards associated with **6-Nitroindoline**. This compound is classified as a hazardous substance, and adherence to safety protocols is mandatory.

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	164.16 g/mol	<a href="#">[1]</a>
Appearance	Yellow crystalline solid/powder	<a href="#">[2]</a>
CAS Number	19727-83-4	<a href="#">[1]</a> <a href="#">[2]</a>
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[3]</a>

#### Personal Protective Equipment (PPE):

Always wear appropriate personal protective equipment when handling **6-Nitroindoline**. This includes, but is not limited to:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile rubber)
- A laboratory coat
- Closed-toe shoes

All handling of solid **6-Nitroindoline** should be conducted in a well-ventilated area or a chemical fume hood to prevent the inhalation of dust.

## Experimental Protocol: Step-by-Step Disposal Procedure

The primary and recommended disposal method for **6-Nitroindoline** is through an approved hazardous waste disposal facility.[\[4\]](#) Under no circumstances should this chemical be disposed

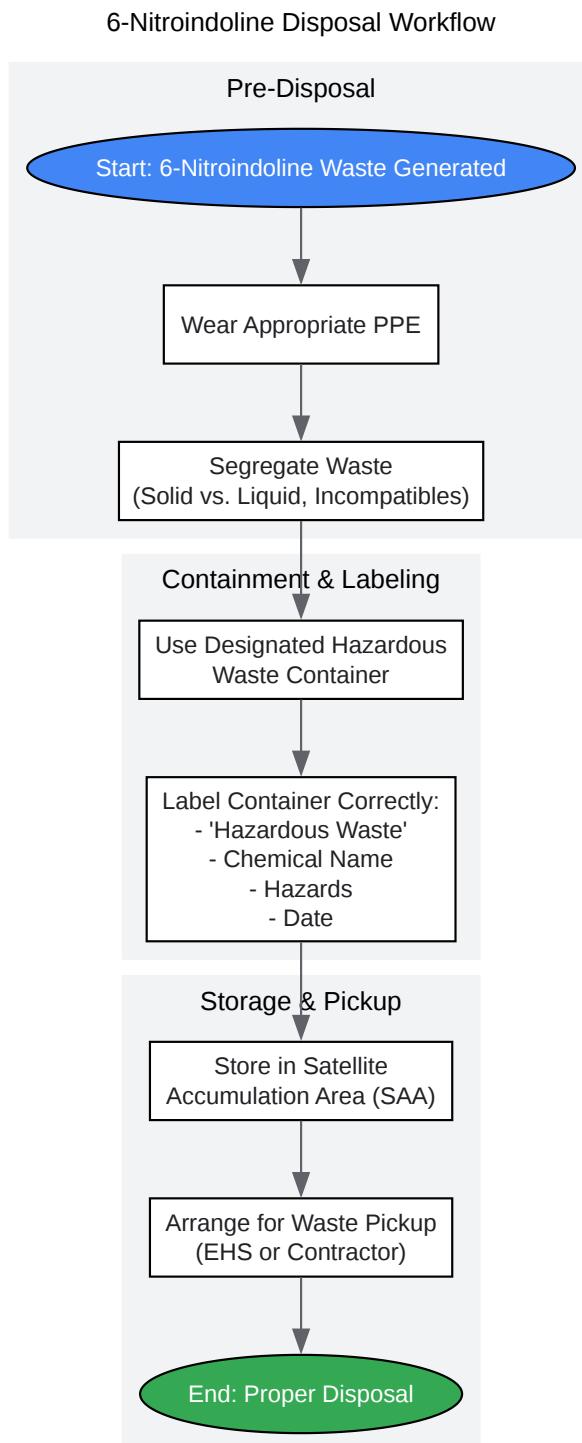
of down the drain or in regular trash.

1. Waste Minimization: Before beginning any experiment, carefully calculate the necessary amount of **6-Nitroindoline** to minimize waste generation.
2. Waste Segregation: Proper segregation is critical to prevent dangerous chemical reactions.
  - Collect solid **6-Nitroindoline** waste in a dedicated, clearly labeled hazardous waste container.
  - If **6-Nitroindoline** is dissolved in a solvent, it must be segregated based on the solvent's properties (e.g., halogenated or non-halogenated).
  - Do not mix **6-Nitroindoline** waste with incompatible materials such as strong oxidizing agents, strong bases, or amines.[\[4\]](#)
3. Labeling: As soon as waste is generated, the container must be clearly labeled with the following information:
  - The words "Hazardous Waste"
  - The full chemical name: "**6-Nitroindoline**"
  - The specific hazards (e.g., "Irritant," "Harmful")
  - The date when waste was first added to the container.
4. Temporary Storage in a Satellite Accumulation Area (SAA): Store the labeled hazardous waste container in a designated Satellite Accumulation Area within the laboratory.[\[4\]](#)
  - The SAA must be at or near the point of waste generation.
  - The waste container must be kept securely closed at all times, except when adding waste.
  - It is good practice to use secondary containment, such as a chemical-resistant tray, to contain any potential leaks or spills.

5. Arranging for Waste Pickup: Once the waste container is full or has reached the maximum allowable accumulation time as per your institution's policy, arrange for its collection by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.

6. Disposal of Empty Containers: Empty containers that previously held **6-Nitroindoline** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste.

## Disposal Workflow Diagram



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Caption: A flowchart illustrating the proper disposal workflow for **6-Nitroindoline** waste.

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## References

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